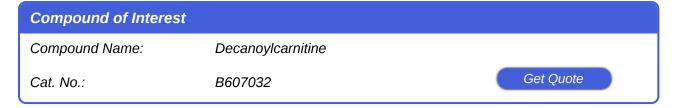


The Role of Decanoylcarnitine in Fatty Acid Metabolism: An In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Decanoylcarnitine (C10) is a medium-chain acylcarnitine that plays a crucial role in cellular energy metabolism. It is an ester of carnitine and decanoic acid, a ten-carbon fatty acid. The primary function of the carnitine shuttle system, of which **decanoylcarnitine** is a part, is to transport fatty acids across the inner mitochondrial membrane for subsequent β -oxidation and energy production. This guide provides a comprehensive technical overview of the role of **decanoylcarnitine** in fatty acid metabolism, its association with various disease states, and methodologies for its analysis.

Core Principles of Decanoylcarnitine in Fatty Acid Metabolism

Fatty acid oxidation is a major source of energy for many tissues, particularly during periods of fasting or prolonged exercise. However, fatty acids themselves cannot directly cross the inner mitochondrial membrane where β -oxidation occurs. The carnitine shuttle system facilitates this transport.

The process begins with the activation of fatty acids to their acyl-CoA esters in the cytoplasm. For medium-chain fatty acids like decanoic acid, this activation is followed by their conjugation to carnitine, a reaction catalyzed by carnitine acyltransferases located on the mitochondrial



membranes. **Decanoylcarnitine** is thus formed and transported into the mitochondrial matrix. Once inside, the decanoyl group is transferred back to coenzyme A to form decanoyl-CoA, which then enters the β -oxidation spiral.

Quantitative Data on Decanoylcarnitine Levels

The concentration of **decanoylcarnitine** in biological fluids is a valuable biomarker for assessing the status of fatty acid metabolism. Alterations in its levels can be indicative of inherited metabolic disorders and other pathological conditions.



Condition	Analyte	Specimen	Concentration (µmol/L)	Reference(s)
Healthy Adults	Decanoylcarnitin e (C10)	Plasma	0.11 - 0.38[1]	[1]
Healthy Newborns (≤7 days)	Decanoylcarnitin e (C10)	Dried Blood Spot	<0.55 (nmol/mL)	[2]
Medium-Chain Acyl-CoA Dehydrogenase Deficiency (MCADD)	Decanoylcarnitin e (C10)	Plasma/Dried Blood Spot	Significantly elevated; can range from >1.0 to over 20 µmol/L. One study reported a median of 8.4 mmol/L in newborns with confirmed MCADD.[3]	[3][4][5]
Carnitine Palmitoyltransfer ase II (CPT2) Deficiency	Decanoylcarnitin e (C10)	Plasma	Generally within the normal range or slightly elevated. A case report showed a level of 0.15 µmol/L (reference range <0.88 µmol/L).[6]	[6]
Chronic Hepatitis B	Total L-carnitine (including acylcarnitines)	Plasma	Significantly higher in patients compared to healthy controls. One study reported 11.19 ± 6.67 mg/L in patients.[7]	[7][8][9][10]

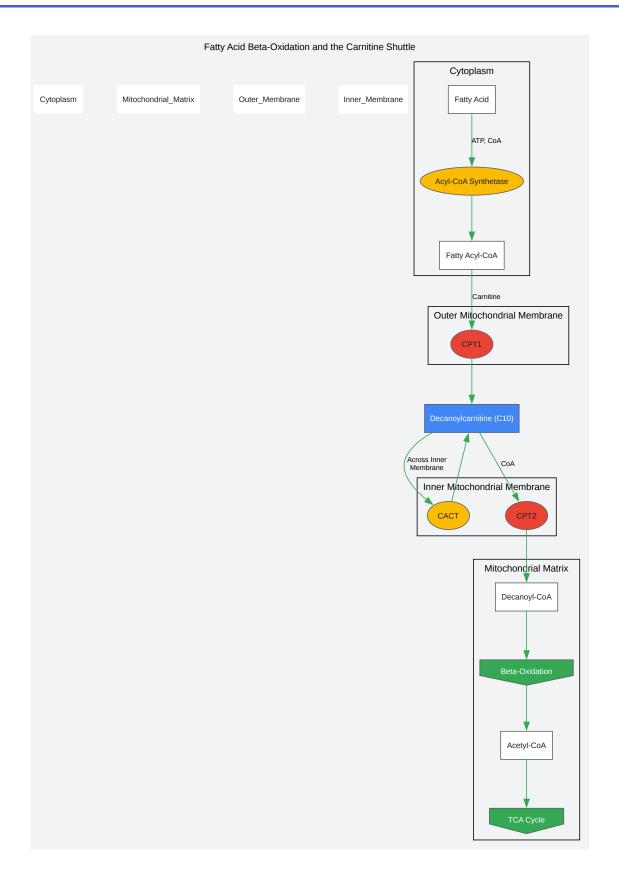


			Another study showed elevated L-carnitine levels in patients with chronic HBV infection.[8][9]	
Triple-Negative Breast Cancer (TNBC)	Decanoylcarnitin e (C10)	Serum	Levels are often altered. One study found that intermittent fasting, which inhibited TNBC progression, led to a marked increase in serum decanoylcarnitin e levels.[11][12] Another study associated higher levels of decenoylcarnitin e (C10:1) with decreased odds of breast cancer. [13][14]	[10][11][12][13] [14][15]

Signaling Pathways and Experimental Workflows

The role of **decanoylcarnitine** extends beyond simple transport and involves participation in cellular signaling.





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Caption: The Carnitine Shuttle and Beta-Oxidation Pathway.

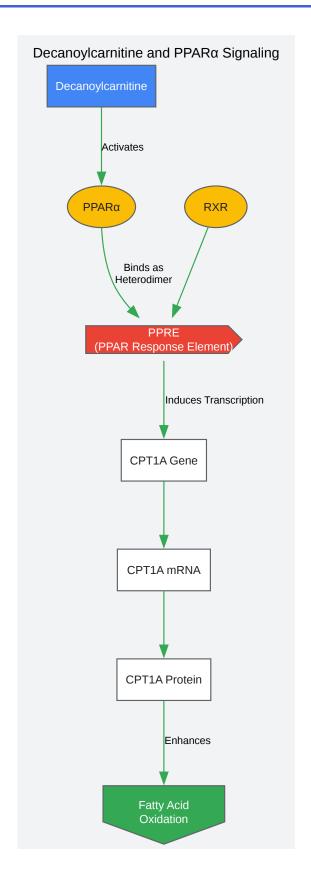






In certain cellular contexts, **decanoylcarnitine** has been shown to modulate gene expression. For instance, in the context of Hepatitis B virus (HBV) infection, **decanoylcarnitine** supplementation can activate the Peroxisome Proliferator-Activated Receptor Alpha (PPARa) signaling pathway.[4] PPARa is a key transcriptional regulator of genes involved in fatty acid oxidation, including Carnitine Palmitoyltransferase I (CPT1A).





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Caption: **Decanoylcarnitine** activates PPARa signaling.

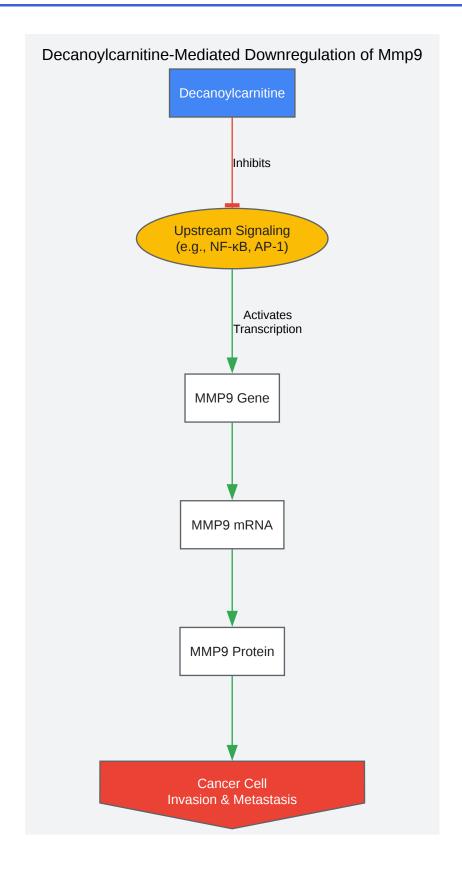






In the context of triple-negative breast cancer (TNBC), studies have shown that **decanoylcarnitine** can inhibit cancer cell proliferation and migration.[11][12] This effect is, at least in part, mediated by the downregulation of Matrix Metalloproteinase-9 (Mmp9), an enzyme involved in the degradation of the extracellular matrix, which is crucial for cancer cell invasion and metastasis.[10][11][12][15] The precise upstream signaling cascade initiated by **decanoylcarnitine** to regulate Mmp9 is an area of ongoing research. However, it is known that the transcription of the MMP9 gene is controlled by various transcription factors, including NF-KB and AP-1.[16][17][18][19]





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